

In-Depth Technical Guide: Physicochemical Properties of 2-Methylhexanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylhexanamide

Cat. No.: B1654000

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **2-Methylhexanamide**, a compound of interest in various research and development applications. The focus of this document is on its molecular weight and exact mass, presenting the data in a clear, tabular format and outlining the experimental methodology for their determination.

Core Physicochemical Data

The accurate determination of molecular weight and exact mass is a critical first step in the characterization of any chemical entity. These parameters are fundamental for a wide range of applications, from reaction stoichiometry to high-resolution mass spectrometry-based screening and analysis.

Property	Value	Unit
Molecular Formula	C7H15NO	
Molecular Weight	129.20	g/mol
Exact Mass	129.115364102	Da

Data sourced from PubChem
CID 2828737.[1]

Experimental Protocol: Determination of Exact Mass by Mass Spectrometry

The precise measurement of a compound's mass is typically achieved through mass spectrometry. High-resolution mass spectrometry (HRMS) is the gold standard for determining the exact mass, which can be used to deduce the elemental composition.

Objective: To determine the exact mass of **2-Methylhexanamide**.

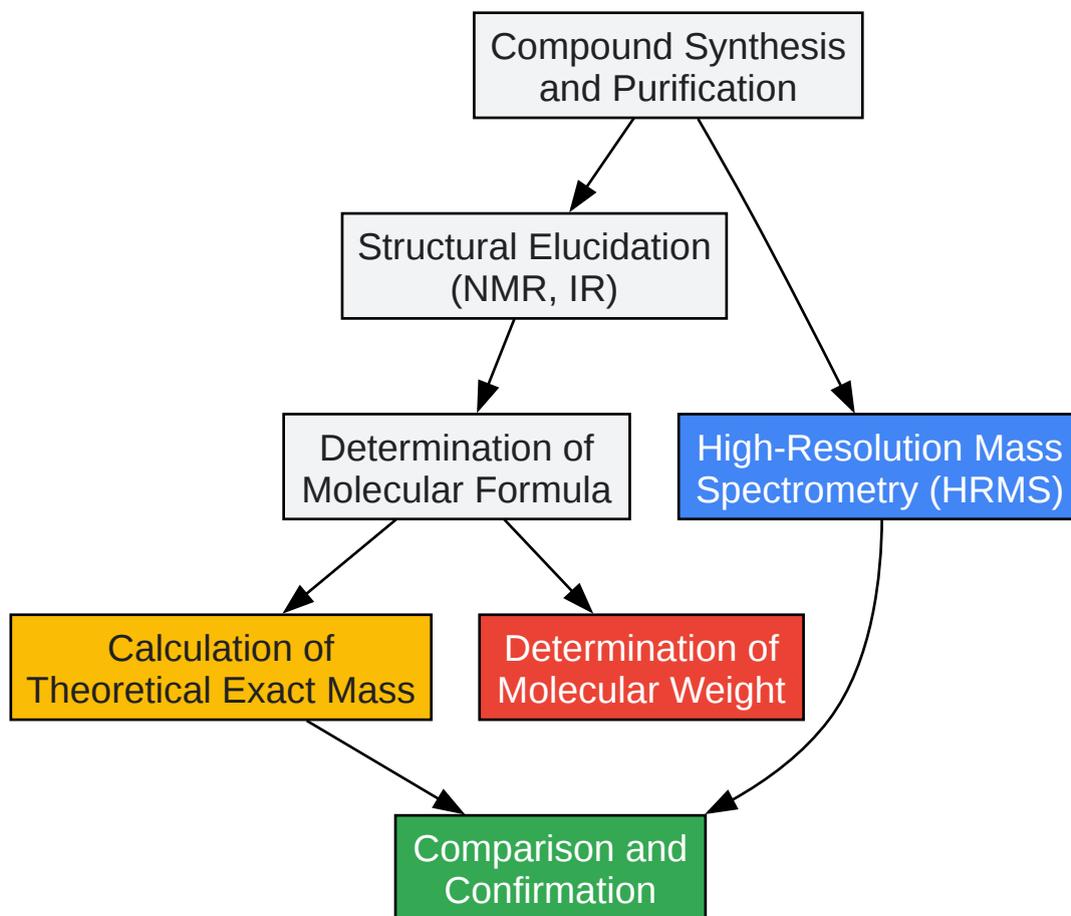
Methodology: Electrospray Ionization Time-of-Flight (ESI-TOF) Mass Spectrometry

- Sample Preparation:
 - A stock solution of **2-Methylhexanamide** is prepared by dissolving 1 mg of the compound in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).
 - The stock solution is then diluted to a final concentration of 1 µg/mL with the same solvent.
 - An internal calibrant with a known exact mass is added to the solution to ensure mass accuracy.
- Instrumentation:
 - A high-resolution time-of-flight mass spectrometer equipped with an electrospray ionization source is used.
 - The instrument is calibrated according to the manufacturer's guidelines using a standard calibration mixture.
- Data Acquisition:
 - The prepared sample solution is infused into the ESI source at a constant flow rate (e.g., 5 µL/min).
 - The mass spectrometer is operated in positive ionization mode to generate the protonated molecule $[M+H]^+$.

- Data is acquired over a relevant mass-to-charge (m/z) range (e.g., m/z 50-500) for a sufficient duration to obtain a high-quality mass spectrum.
- Data Analysis:
 - The acquired mass spectrum is processed using the instrument's software.
 - The peak corresponding to the protonated **2-Methylhexanamide** is identified.
 - The exact mass is determined by calculating the centroid of this peak and corrected using the internal calibrant.
 - The elemental composition is confirmed by comparing the experimentally determined exact mass with the theoretical exact mass calculated for the molecular formula $C_7H_{15}NO$.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a simplified logical workflow for the initial characterization of a chemical compound like **2-Methylhexanamide**.



[Click to download full resolution via product page](#)

Physicochemical Characterization Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylhexanamide | C₇H₁₅NO | CID 2828737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 2-Methylhexanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1654000#molecular-weight-and-exact-mass-of-2-methylhexanamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com